

BrHPP stability and long-term storage conditions

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Compound of Interest

Compound Name: *Bromohydrin pyrophosphate*

CAS No.: 303102-05-8

Cat. No.: B1226723

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BrHPP Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and long-term storage of **Bromohydrin Pyrophosphate** (BrHPP).

Frequently Asked Questions (FAQs)

Q1: What is the general stability of BrHPP?

BrHPP is characterized as having high stability in aqueous solutions.[1] The sodium salt form of BrHPP is stable and can be stored at -20°C for at least four months without detectable structural degradation.[2] For clinical applications, BrHPP is typically supplied as a lyophilized powder and reconstituted immediately prior to use to ensure maximum potency.[3]

Q2: How should lyophilized BrHPP be stored for the long term?

For long-term storage, lyophilized BrHPP powder should be kept in a tightly sealed container at -20°C or -80°C, protected from moisture.

Q3: What are the recommended conditions for storing reconstituted BrHPP solutions?

While BrHPP is stable in aqueous solutions, for optimal performance in experiments, it is recommended to use freshly reconstituted solutions.^{[1][3]} If immediate use is not possible, the solution should be stored at 2-8°C for no longer than 24 hours. For longer-term storage of a solution, it is advisable to aliquot and freeze at -20°C or -80°C. However, repeated freeze-thaw cycles should be avoided.

Q4: What solvents should be used to reconstitute lyophilized BrHPP?

For in vivo and cell culture experiments, sterile, pyrogen-free water for injection or a suitable buffer at a neutral pH is recommended for reconstitution. The choice of solvent may depend on the specific experimental requirements.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Reduced or no biological activity of BrHPP in my experiment.	1. Improper storage of lyophilized powder (e.g., exposure to moisture or high temperatures).2. Degradation of reconstituted solution due to prolonged storage at room temperature or multiple freeze-thaw cycles.3. Incorrect reconstitution solvent or pH.4. Inherent instability of diphosphates in certain biological matrices.[4]	1. Ensure lyophilized powder is stored at -20°C or -80°C in a desiccated environment.2. Prepare fresh solutions for each experiment. If storing, aliquot and freeze at -80°C, avoiding repeated freeze-thaw cycles.3. Reconstitute with a recommended sterile, neutral pH buffer or water.4. For in vitro assays with biological matrices, consider the potential for enzymatic degradation and minimize incubation times where possible.
Precipitate observed in the reconstituted BrHPP solution.	1. Low solubility in the chosen solvent.2. pH of the solvent is not optimal.3. Contamination of the solvent or vial.	1. Gently warm the solution and vortex to aid dissolution. If the precipitate persists, consider using a different buffer system.2. Ensure the pH of the reconstitution solvent is within a neutral range (pH 6-8).3. Use fresh, sterile solvents and vials for reconstitution.
Inconsistent results between experiments.	1. Variability in the age of the reconstituted BrHPP solution.2. Different storage conditions for aliquots.3. Inconsistent handling and preparation of the BrHPP solution.	1. Standardize the procedure to use freshly prepared BrHPP solution for all experiments.2. If using frozen aliquots, ensure they are from the same batch and have undergone the same number of freeze-thaw cycles (ideally, none).3. Develop and adhere to a strict Standard Operating Procedure (SOP) for

the reconstitution and handling of BrHPP.

Data Summary

Table 1: Recommended Storage Conditions for BrHPP

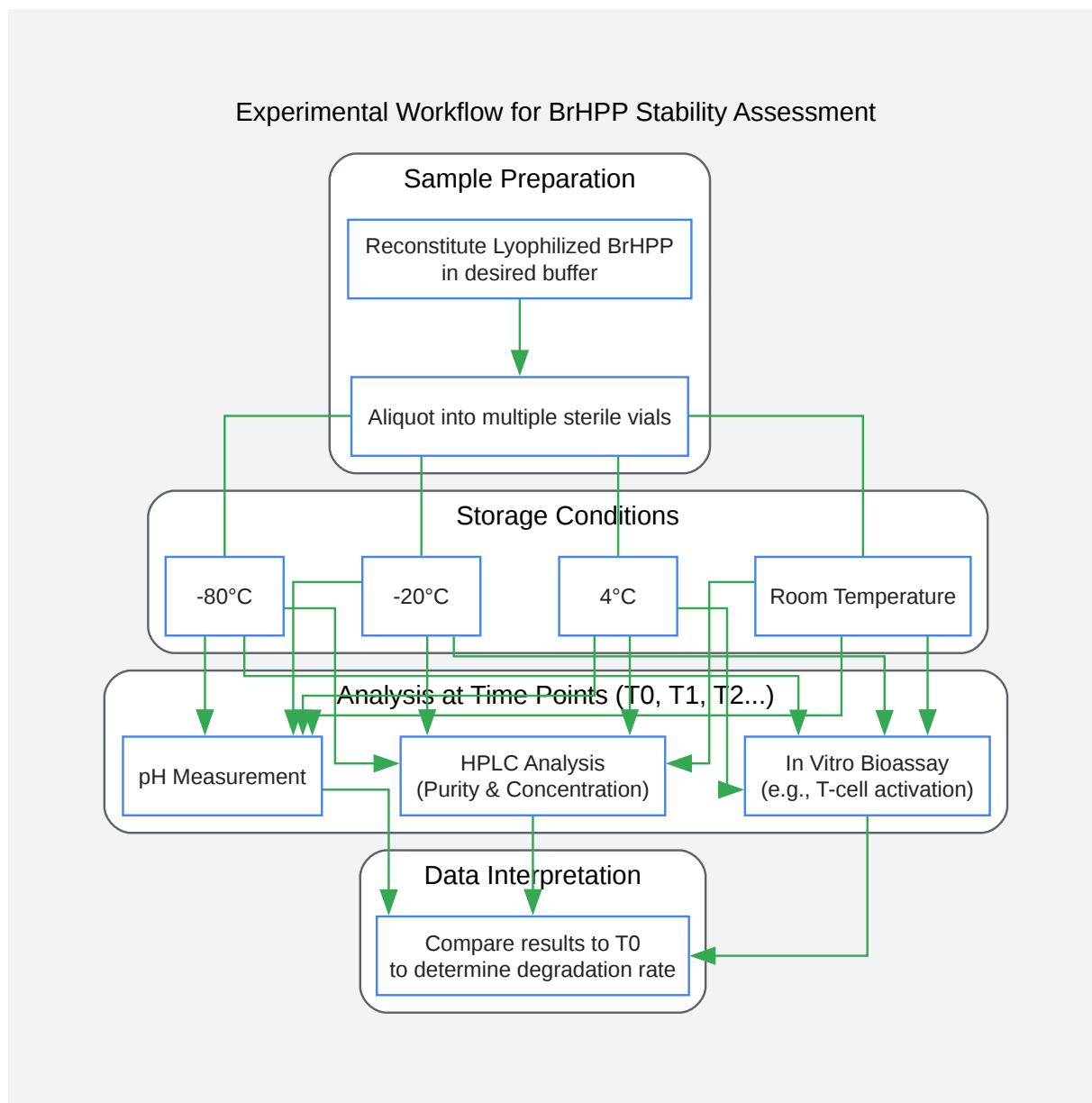
Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C or -80°C	Long-term (months to years)	Store in a tightly sealed container, protected from moisture.
Reconstituted Solution	2-8°C	Short-term (≤ 24 hours)	For immediate use is preferred.
Reconstituted Solution	-20°C or -80°C	Mid-term (weeks to months)	Aliquot to avoid freeze-thaw cycles.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized BrHPP

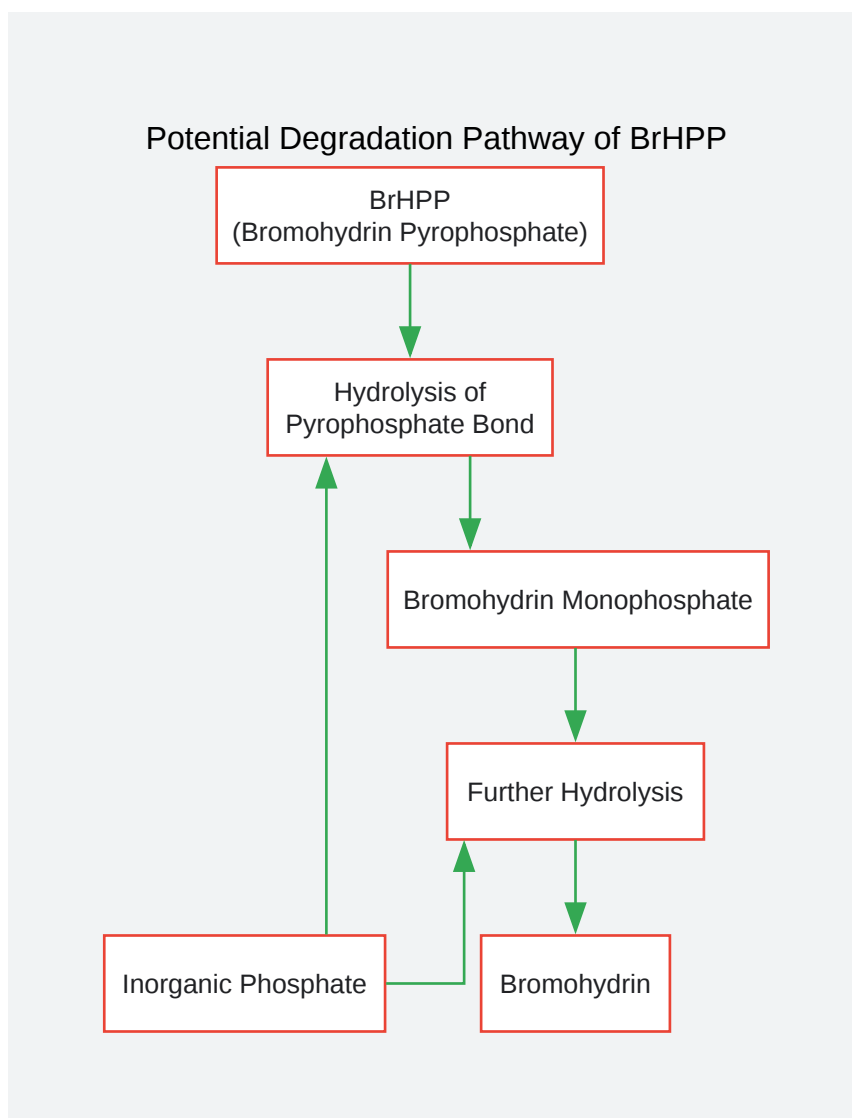
- **Equilibration:** Allow the vial of lyophilized BrHPP to come to room temperature before opening to prevent condensation.
- **Solvent Addition:** Aseptically add the required volume of sterile, pyrogen-free water for injection or a suitable buffer (e.g., PBS, pH 7.4) to the vial to achieve the desired final concentration.
- **Dissolution:** Gently swirl or vortex the vial until the powder is completely dissolved. Avoid vigorous shaking.
- **Use/Storage:** Use the reconstituted solution immediately for best results. If necessary, store as recommended in Table 1.

Visualizations



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Caption: Workflow for assessing the stability of reconstituted BrHPP.



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Caption: A logical diagram of potential BrHPP degradation.

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- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Phase I study of bromohydrin pyrophosphate (BrHPP, IPH 1101), a Vy9Vδ2 T lymphocyte agonist in patients with solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Phosphoramidate prodrugs of a butyrophilin ligand display plasma stability and potent Vy9Vδ2 T cell stimulation - PMC [pmc.ncbi.nlm.nih.gov]
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